

# Hydroprotopine: A Technical Overview of its Chemical Properties and Biological Potential

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## Compound of Interest

Compound Name: *Hydroprotopine*

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## Abstract

**Hydroprotopine**, a naturally occurring isoquinoline alkaloid, has garnered interest within the scientific community for its potential therapeutic applications. This technical guide provides a comprehensive overview of the molecular characteristics of **Hydroprotopine**, including its molecular weight and chemical formula. While direct and extensive research on **Hydroprotopine**'s specific biological activities is still emerging, this document summarizes the known information and draws parallels from the closely related and more extensively studied alkaloid, Protopine, to infer potential mechanisms of action and areas for future investigation. This guide aims to serve as a foundational resource for researchers and professionals in drug development by consolidating the current knowledge and outlining potential avenues for further research into the pharmacological effects of **Hydroprotopine**.

## Molecular Profile of Hydroprotopine

**Hydroprotopine** is classified as a protopine alkaloid, a subgroup of isoquinoline alkaloids. Its fundamental molecular characteristics are essential for understanding its physicochemical properties and potential interactions with biological systems.

## Chemical Formula and Molecular Weight

The precise molecular composition of **Hydroprotopine** is critical for a range of experimental calculations, including stoichiometry and dosage determinations.

Property	Value	Citation
Chemical Formula	$C_{20}H_{20}NO_5^+$	[1][2][3]
Molecular Weight	354.38 g/mol	[1][3][4]
Alternate Molecular Weight	354.4 g/mol	[2][5]

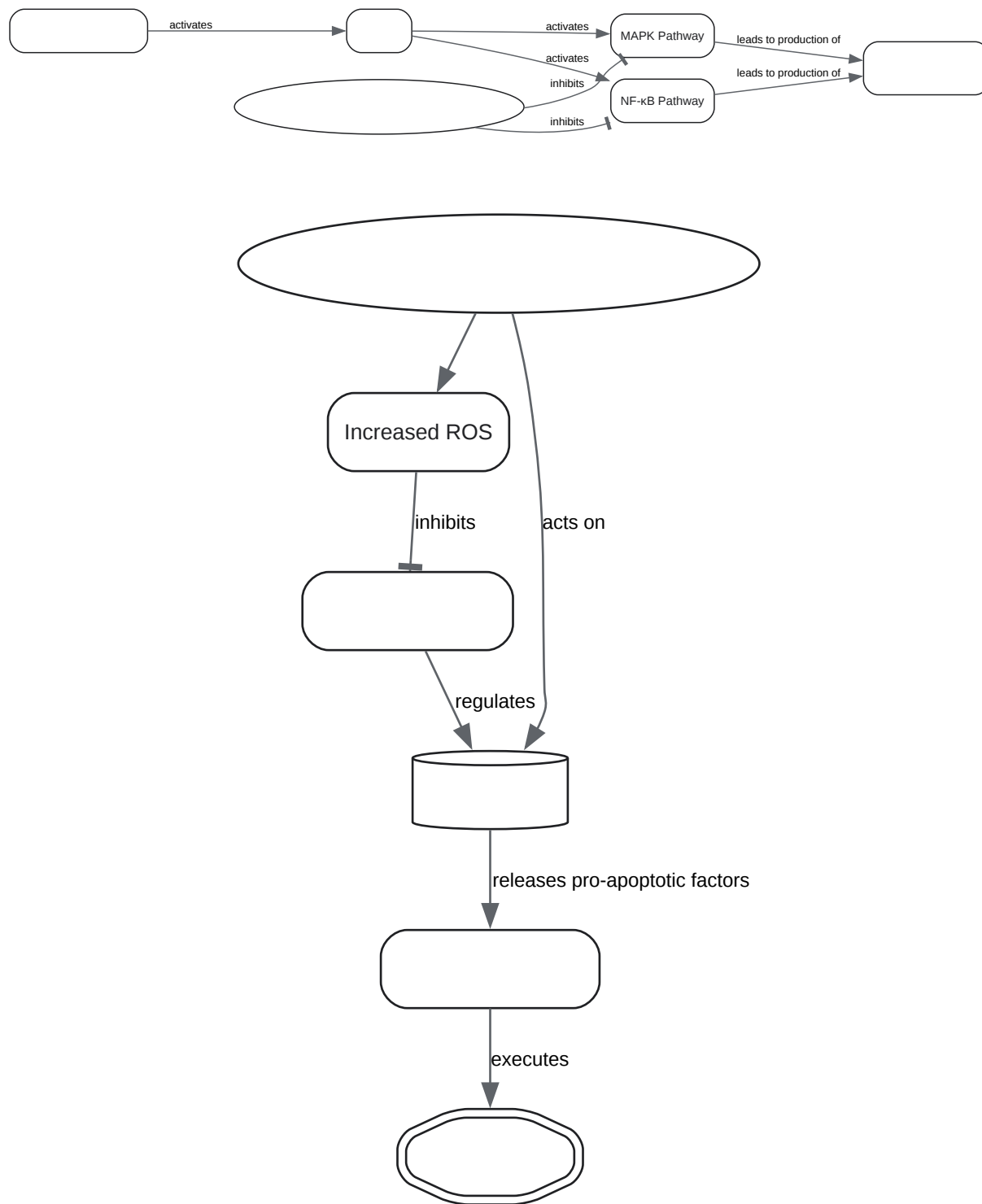
## Potential Biological Activities and Mechanisms of Action

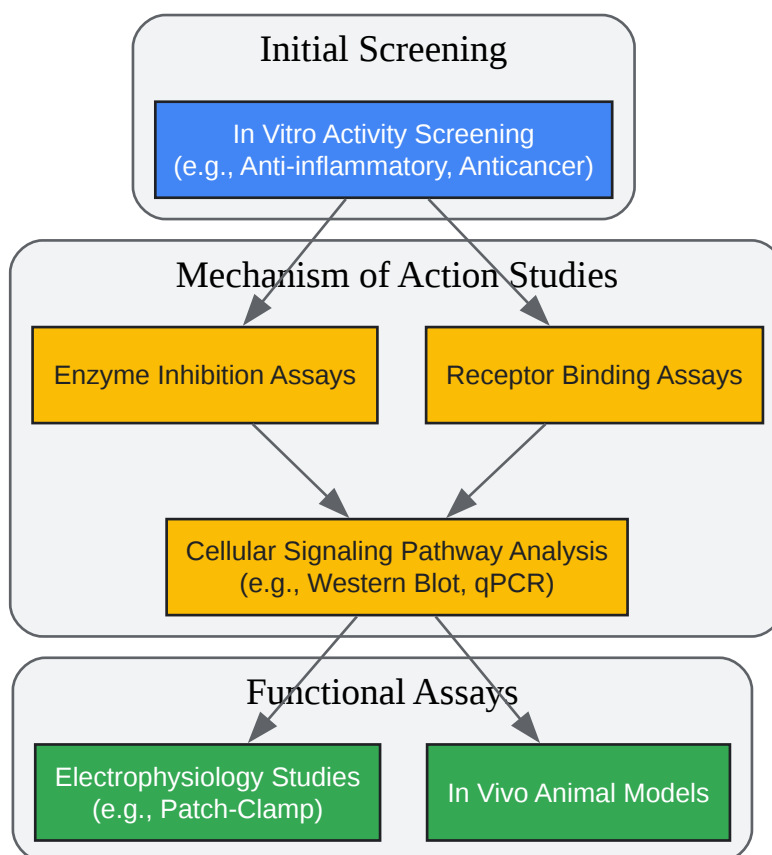
Direct experimental data on the biological activities and signaling pathways of **Hydroprotopine** are limited. However, insights can be drawn from studies on the closely related compound, Protopine, which shares a similar structural backbone. Research on Protopine suggests potential anti-inflammatory and anticancer properties, which may be relevant areas of investigation for **Hydroprotopine**.

### Potential Anti-inflammatory Effects

Studies on Protopine indicate that it may exert anti-inflammatory effects by modulating key signaling pathways involved in the inflammatory response. It is plausible that **Hydroprotopine** could share similar mechanisms.

A proposed signaling pathway for the anti-inflammatory action of Protopine, which could be investigated for **Hydroprotopine**, is depicted below.





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